

Technical Guide: 3-Bromo-5-nitro-1H-indazole (CAS 67400-25-3)

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Compound of Interest

Compound Name: 3-bromo-5-nitro-1H-indazole

Cat. No.: B1268603

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-5-nitro-1H-indazole, identified by CAS number 67400-25-3, is a heterocyclic organic compound featuring an indazole core structure. The indazole scaffold is a significant pharmacophore in medicinal chemistry, with a wide range of documented biological activities. [1][2][3][4] This technical guide provides a comprehensive overview of the known properties, synthesis, and potential applications of **3-Bromo-5-nitro-1H-indazole**, serving as a valuable resource for professionals in research and drug development. While this specific molecule is primarily available as a research chemical and synthetic intermediate, the broader class of indazole derivatives has shown promise in various therapeutic areas.[1][5]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Bromo-5-nitro-1H-indazole** is presented below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source(s)
CAS Number	67400-25-3	[6]
Molecular Formula	C ₇ H ₄ BrN ₃ O ₂	[6]
Molecular Weight	242.03 g/mol	[6]
Appearance	Powder or liquid	
Melting Point	227-229 °C	
Boiling Point	437.3 ± 25.0 °C (Predicted)	
Flash Point	109.2 °C	
Density	1.965 ± 0.06 g/cm ³ (Predicted)	
Purity	Available in various purities, including ≥95% and ≥98%	
Storage Conditions	Store in an inert atmosphere at 2-8°C	

Synthesis Protocol

A documented method for the synthesis of **3-Bromo-5-nitro-1H-indazole** involves the bromination of 5-nitro-1H-indazole.[\[5\]](#) The following protocol is based on a patented synthesis process which reports a high yield.[\[5\]](#)

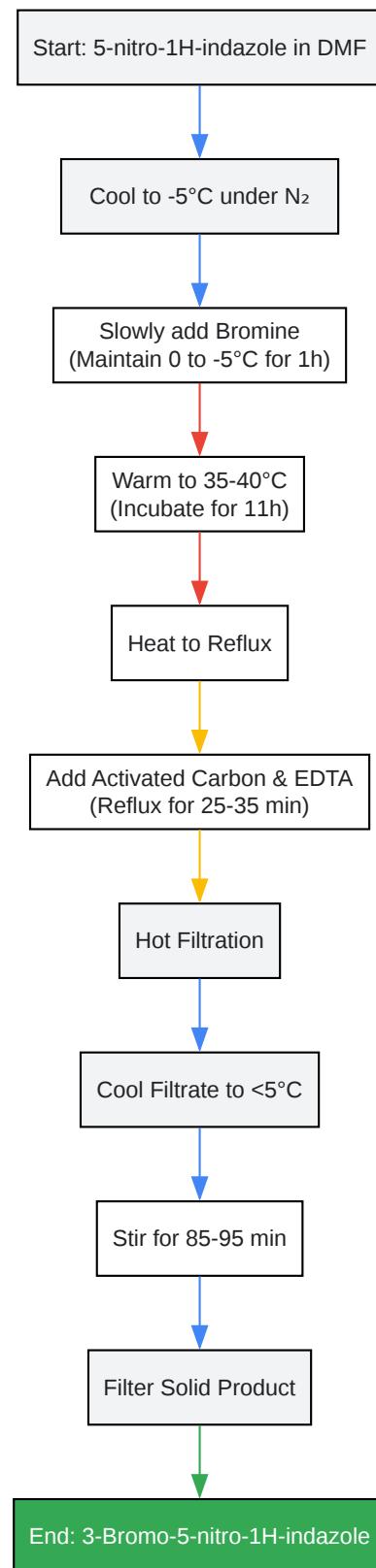
Materials:

- 5-nitro-1H-indazole
- N,N-Dimethylformamide (DMF)
- Bromine
- Nitrogen gas
- Activated carbon (gac)

- EDTA
- Standard laboratory glassware and equipment (three-necked flask, stirrer, dropping funnel, reflux condenser, filtration apparatus)

Procedure:[5]

- Under a nitrogen atmosphere, add 50g of 5-nitro-1H-indazole to a three-necked reaction flask.
- Add 500ml of N,N-dimethylformamide (DMF) to the flask and begin stirring.
- Cool the reaction mixture to -5°C.
- Slowly add 55.8g of bromine to the cooled mixture. After the addition is complete, maintain the temperature between 0°C and -5°C for 1 hour.
- Gradually warm the reaction mixture to a temperature between 35°C and 40°C and maintain this temperature for 11 hours.
- Heat the mixture to reflux to dissolve any remaining solids.
- Add a suitable amount of activated carbon and EDTA and continue to reflux for 25-35 minutes.
- Perform a hot filtration to remove the activated carbon.
- Transfer the filtrate to a clean reaction flask and cool to below 5°C.
- Stir the mixture for 85-95 minutes to allow for precipitation.
- Filter the solid product, which is **3-Bromo-5-nitro-1H-indazole**.

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Caption: Synthesis workflow for **3-Bromo-5-nitro-1H-indazole**.

Biological Activity and Potential Applications

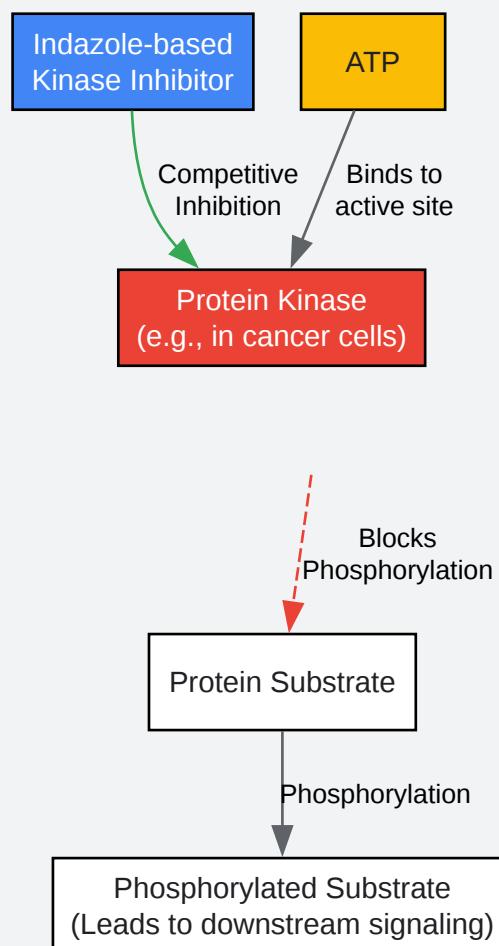
Currently, there is limited publicly available information on the specific biological activities of **3-Bromo-5-nitro-1H-indazole**. Its primary role appears to be as a chemical intermediate in the synthesis of more complex molecules for research and drug discovery.[\[5\]](#)

The broader class of indazole derivatives, however, is well-established for its diverse pharmacological properties.[\[1\]](#)[\[2\]](#)[\[3\]](#) Numerous studies have highlighted the potential of substituted indazoles in various therapeutic areas, including:

- Oncology: Many indazole derivatives have been investigated as potent inhibitors of various protein kinases, which are crucial regulators of cell signaling pathways often dysregulated in cancer.[\[3\]](#)
- Anti-inflammatory: Certain indazoles have demonstrated anti-inflammatory properties.[\[4\]](#)
- Antimicrobial and Antiparasitic: The indazole scaffold has been explored for the development of new antibacterial, antifungal, and antileishmanial agents.[\[1\]](#)[\[7\]](#)

Given the presence of the indazole core, it is plausible that **3-Bromo-5-nitro-1H-indazole** could serve as a precursor for novel compounds with interesting biological profiles. Further research and screening are necessary to elucidate its specific activities.

Hypothetical Kinase Inhibition by an Indazole Derivative

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Caption: Conceptual pathway of kinase inhibition by indazole derivatives.

Suppliers

3-Bromo-5-nitro-1H-indazole is available from a variety of chemical suppliers. Researchers should verify the purity and specifications from the respective supplier before purchase. A non-exhaustive list of suppliers includes:

- AK Scientific, Inc.
- Alfa Chemistry

- BLD Pharm
- CyclicPharma
- Fisher Scientific[6]
- Santa Cruz Biotechnology[6]
- Sigma-Aldrich
- Sunway Pharm Ltd[8]

Safety Information

As with any chemical, proper safety precautions should be taken when handling **3-Bromo-5-nitro-1H-indazole**. It is recommended to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal. General safety measures include working in a well-ventilated area, using personal protective equipment (gloves, safety glasses, lab coat), and avoiding inhalation, ingestion, and skin contact.

Conclusion

3-Bromo-5-nitro-1H-indazole (CAS 67400-25-3) is a valuable chemical intermediate for the synthesis of more complex indazole-containing molecules. While specific biological data for this compound is not readily available, the indazole scaffold is a privileged structure in medicinal chemistry with a wide range of therapeutic applications. This guide provides a foundational understanding of its properties and synthesis, which can aid researchers and drug development professionals in their endeavors to explore the potential of this and related compounds. Further investigation is warranted to fully characterize the biological profile of **3-Bromo-5-nitro-1H-indazole**.

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